Structural Dynamics, Synthesis, and Applications of 1-Methyl-4-methylidenecyclohexane: A Technical Guide

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Compound of Interest

Compound Name:	*1-methyl-4-methylidenecyclohexane*
CAS No.:	*2808-80-2*
Cat. No.:	*B1297829*

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Executive Overview

1-Methyl-4-methylidenecyclohexane (also known as 1-methyl-4-methylenecyclohexane) is a highly reactive, cyclic hydrocarbon featuring an exocyclic double bond and a methyl-substituted six-membered ring. In the realm of advanced organic synthesis and drug development, this molecule serves as a critical building block. Its unique pseudo-symmetric structural framework makes it an ideal candidate for desymmetrization reactions, enabling the construction of complex chiral architectures found in active pharmaceutical ingredients (APIs) and natural products.

Structural Elucidation & Physicochemical Profile

The chemical behavior of **1-methyl-4-methylidenecyclohexane** is dictated by its conformation. In its lowest-energy state, the cyclohexane ring adopts a chair conformation. The methyl group at the C1 position strongly prefers the equatorial orientation to minimize 1,3-diaxial steric repulsion with the axial protons at C3 and C5. Meanwhile, the sp^2-hybridized C4

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carbon introduces local planarity, slightly flattening the ring and locking the exocyclic methylene group into a highly accessible position for electrophilic attack.

Quantitative Data Summary

Table 1: Physicochemical Properties of **1-Methyl-4-methylidenecyclohexane**

Property	Value
CAS Number	2808-80-2
Molecular Formula	C_8H_{14}
Molar Mass	110.20 g/mol
Boiling Point	~122 °C at 760 mmHg
Density	0.79 - 0.80 g/cm³
Flash Point	12.5 °C
LogP	~2.75

(Data synthesized from 1 [1])

Synthetic Pathways: Strategic Selection

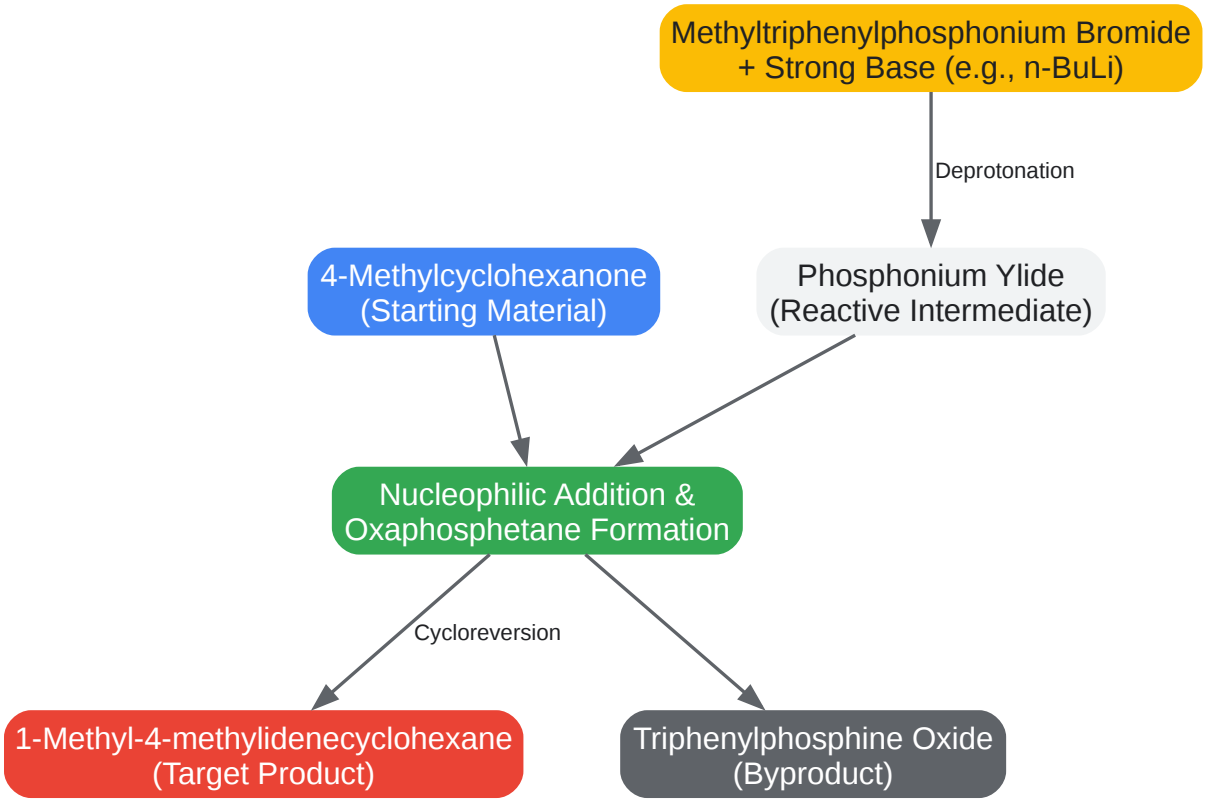
Synthesizing exocyclic alkenes requires strict regiocontrol to avoid the thermodynamically more stable endocyclic isomers.

Pathway A: Wittig Olefination (Preferred) The most reliable method for synthesizing **1-methyl-4-methylidenecyclohexane** is the Wittig reaction of 4-methylcyclohexanone with methylenetriphenylphosphorane. The causality here is straightforward: the formation and subsequent cycloreversion of the oxaphosphetane intermediate strictly lock the double bond in the exocyclic position, preventing isomerization [2].

Pathway B: Dehydration of 1,4-Dimethylcyclohexanol An alternative route involves the dehydration of 1,4-dimethylcyclohexanol. However, standard acid-catalyzed dehydration yields predominantly the Zaitsev product (1,4-dimethylcyclohexene). To force the formation of the exocyclic alkene (Hofmann product), a bulky base such as potassium tert-butoxide must be

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used [3]. Despite this, mixtures often occur, making Pathway A superior for high-purity applications.



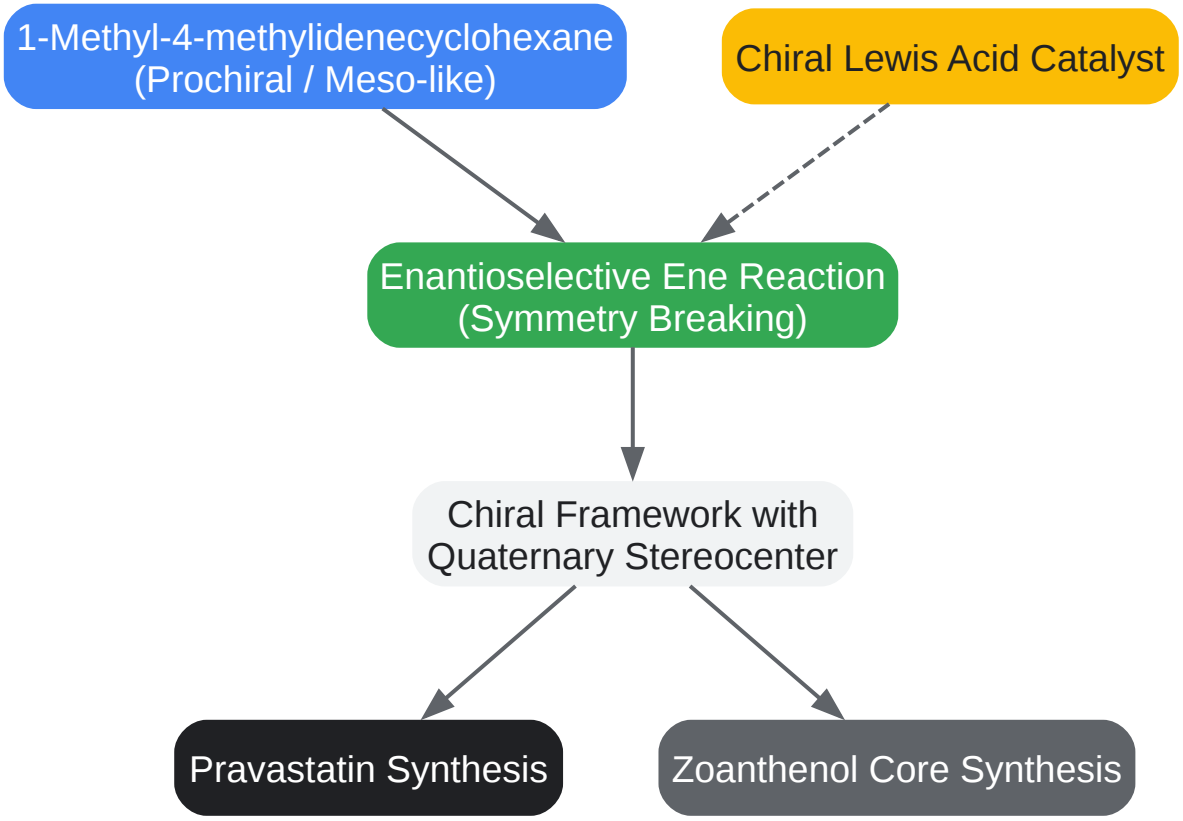
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Fig 1: Regioselective Wittig olefination workflow for **1-methyl-4-methylidenecyclohexane** synthesis.

Chemical Reactivity & Advanced Applications

Asymmetric Desymmetrization **1-Methyl-4-methylidenecyclohexane** is a classic substrate for desymmetrization. Because the molecule possesses a pseudo-plane of symmetry, it is prochiral. By employing a chiral Lewis acid catalyst in an ene reaction, chemists can break this symmetry, establishing distant stereocenters with high diastereoselectivity. This exact methodology was utilized as a foundational step in the total synthesis of the cholesterol-lowering drug pravastatin and the carbocyclic core of zoanthenol [4].

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Fig 2: Desymmetrization of **1-methyl-4-methylidenecyclohexane** via enantioselective ene reaction.

Experimental Methodologies (Self-Validating Protocols)

Protocol 1: Regioselective Wittig Synthesis of 1-Methyl-4-methylidenecyclohexane

Objective: Synthesize the target exocyclic alkene while avoiding endocyclic isomerization.
Causality Check: Moisture completely quenches the highly basic phosphonium ylide. Therefore, strict anhydrous conditions (Schlenk line techniques, flame-dried glassware) are mandatory to ensure high yields.

- Ylide Generation: Suspend methyltriphenylphosphonium bromide (1.2 eq) in anhydrous THF under an argon atmosphere. Cool the suspension to 0 °C.

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- Deprotonation: Dropwise add n-butyllithium (1.15 eq, 2.5 M in hexanes). Observation: The solution will turn a vibrant yellow/orange, indicating the successful formation of the methylenetriphenylphosphorane ylide. Stir for 30 minutes.
- Carbonyl Addition: Slowly add 4-methylcyclohexanone (1.0 eq) dissolved in anhydrous THF. Allow the reaction to warm to room temperature and stir for 4 hours.
- Quenching & Workup: Quench the reaction with saturated aqueous NH_4Cl to neutralize unreacted base. Extract the aqueous layer with pentane. Note: Pentane is chosen over ethyl acetate to easily separate the highly non-polar alkene product from the polar triphenylphosphine oxide byproduct.
- Purification: Concentrate the organic layer carefully (the product is volatile; bp ~122 °C). Purify via flash column chromatography using 100% pentane.
- Self-Validation (IPC & QC):
  - TLC: Use $KMnO_4$ stain; the product spot will rapidly turn brown (indicating the presence of the double bond).
  - ^1H NMR ($CDCl_3$): Confirm success by the presence of a distinct multiplet at ~4.6 ppm, corresponding to the two exocyclic $=CH_2$ protons. The absence of a signal at ~5.4 ppm confirms no endocyclic double bond contamination[2].

Protocol 2: Allylic Bromination via Wohl-Ziegler Reaction

Objective: Functionalize the allylic position for downstream cross-coupling. Causality Check: N-Bromosuccinimide (NBS) is used instead of Br_2 to maintain a low, steady concentration of bromine radicals. This strictly favors radical substitution at the allylic position and prevents competitive electrophilic addition across the exocyclic double bond.

- Initiation: Dissolve **1-methyl-4-methylidenecyclohexane** (1.0 eq) and NBS (1.05 eq) in a radical-friendly solvent like trifluorotoluene. Add a catalytic amount of Azobisisobutyronitrile (AIBN, 0.05 eq).

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- Propagation: Reflux the mixture under a halogen lamp for 2 hours. The heat and light cleave AIBN, initiating the radical chain reaction.
- Workup: Cool the reaction to 0 °C. The byproduct, succinimide, will precipitate out and float to the surface. Filter off the solid succinimide.
- Self-Validation: Wash the filtrate with sodium thiosulfate to remove residual bromine, concentrate, and verify via GC-MS. The mass spectrum must show a molecular ion peak shift corresponding to the addition of bromine, validated by the characteristic 1:1 isotopic pattern for ^{79}Br and ^{81}Br.

References

- Title: 1-Methyl-4-methylenecyclohexane Properties and Safety Data Source: LookChem Database URL
- Source: Royal Society of Chemistry (RSC)
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Sources

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